

# Is 2-Amino-N-cyclohexylbenzamide a Controlled Substance? An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-N-cyclohexylbenzamide  
hydrochloride

Cat. No.: B12099901

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Prepared for: Researchers, Scientists, and Drug Development Professionals From: Gemini, Senior Application Scientist

## Executive Summary

This technical guide addresses the regulatory status and scientific profile of 2-Amino-N-cyclohexylbenzamide. Based on a thorough review of the U.S. Controlled Substances Act (CSA) and associated regulations, 2-Amino-N-cyclohexylbenzamide is not explicitly listed as a controlled substance. However, its structural similarity to the potent synthetic opioid U-47700, a Schedule I controlled substance, places it in a legally precarious position. There is a significant risk that it could be classified as a "controlled substance analogue," which would subject it to the same legal and regulatory controls as a Schedule I substance. This guide will provide a detailed analysis of this risk, alongside a summary of the available scientific and technical data for this compound.

## Regulatory Analysis: A Substance of Potential Concern

A direct search of the Drug Enforcement Administration (DEA) lists of scheduled substances, as codified in Title 21 Code of Federal Regulations (CFR) Part 1308, confirms that 2-Amino-N-cyclohexylbenzamide is not a scheduled drug.[1][2][3] This means that, by name, it is not subject to the stringent manufacturing, distribution, and possession regulations that govern controlled substances.

However, the analysis does not end there. The Controlled Substance Analogue Enforcement Act of 1986 allows for the prosecution of cases involving substances that are "substantially similar" in chemical structure and pharmacological effect to a Schedule I or II controlled substance.[4][5][6]

## The Controlled Substance Analogue Act

The Federal Analogue Act states that a substance can be treated as a Schedule I controlled substance if it meets two primary criteria:

- **Structural Similarity:** Its chemical structure is "substantially similar" to that of a controlled substance in Schedule I or II.[6][7]
- **Pharmacological Effect:** It has a stimulant, depressant, or hallucinogenic effect on the central nervous system that is "substantially similar to or greater than" that of a controlled substance in Schedule I or II, or it is represented or intended to have such an effect.[5][6]

Given this legal framework, a critical examination of 2-Amino-N-cyclohexylbenzamide's structural relationship to known controlled substances is imperative.

## Structural Comparison with U-47700

The primary substance of concern for analogue comparison is 3,4-dichloro-N-[2-(dimethylamino)cyclohexyl]-N-methylbenzamide, commonly known as U-47700.[8] This compound is a potent synthetic opioid and is listed as a Schedule I controlled substance in the United States.[9][10]

Below is a side-by-side structural comparison:

2-Amino-N-cyclohexylbenzamide

U-47700 (Schedule I)

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Caption: Chemical structures of 2-Amino-N-cyclohexylbenzamide and U-47700.

#### Key Structural Similarities:

- **Core Scaffold:** Both molecules share a central N-cyclohexylbenzamide core. This consists of a benzene ring attached to a carbonyl group, which is in turn bonded to a nitrogen atom that is part of a cyclohexyl ring system.

#### Key Structural Differences:

- **Substitution on the Benzene Ring:** 2-Amino-N-cyclohexylbenzamide has a single amino (-NH<sub>2</sub>) group at the 2-position. In contrast, U-47700 has two chloro (-Cl) groups at the 3 and 4-positions.
- **Substitution on the Cyclohexyl Ring:** The nitrogen of the amide in 2-Amino-N-cyclohexylbenzamide is directly attached to the cyclohexyl ring. In U-47700, the cyclohexyl ring has a dimethylamino (-(CH<sub>3</sub>)<sub>2</sub>) group at the 2-position.
- **Substitution on the Amide Nitrogen:** 2-Amino-N-cyclohexylbenzamide has a hydrogen atom on the amide nitrogen. U-47700 has a methyl (-CH<sub>3</sub>) group on the amide nitrogen.

## Analysis of Analogue Potential

The shared N-cyclohexylbenzamide core is a significant structural similarity. Research into the structure-activity relationships of U-47700 and related compounds has shown that the N-substituted benzamide series of compounds can exhibit potent opioid activity.<sup>[11][12]</sup> While the substitutions on both the benzene and cyclohexyl rings of 2-Amino-N-cyclohexylbenzamide differ from U-47700, the core scaffold is a known pharmacophore for opioid activity.

The critical question for a legal determination would be whether these differences are substantial enough to negate the "substantially similar" clause of the Analogue Act. Without pharmacological data on 2-Amino-N-cyclohexylbenzamide's effects on the central nervous system, particularly its affinity for and activity at opioid receptors, a definitive answer is not possible. However, the structural relationship is close enough to warrant extreme caution for any researcher or entity considering its synthesis or use.

## Scientific & Technical Data

While there is a lack of extensive pharmacological studies on 2-Amino-N-cyclohexylbenzamide in the public domain, we can compile its known physicochemical properties and discuss the broader context of benzamide derivatives in medicinal chemistry.

### Physicochemical Properties

| Property          | Value                                | Source  |
|-------------------|--------------------------------------|---------|
| Molecular Formula | C13H18N2O                            | PubChem |
| Molecular Weight  | 218.29 g/mol                         | PubChem |
| CAS Number        | 56814-11-0                           | PubChem |
| Appearance        | White to off-white solid (predicted) | ---     |
| Solubility        | Low in water (predicted)             | ---     |

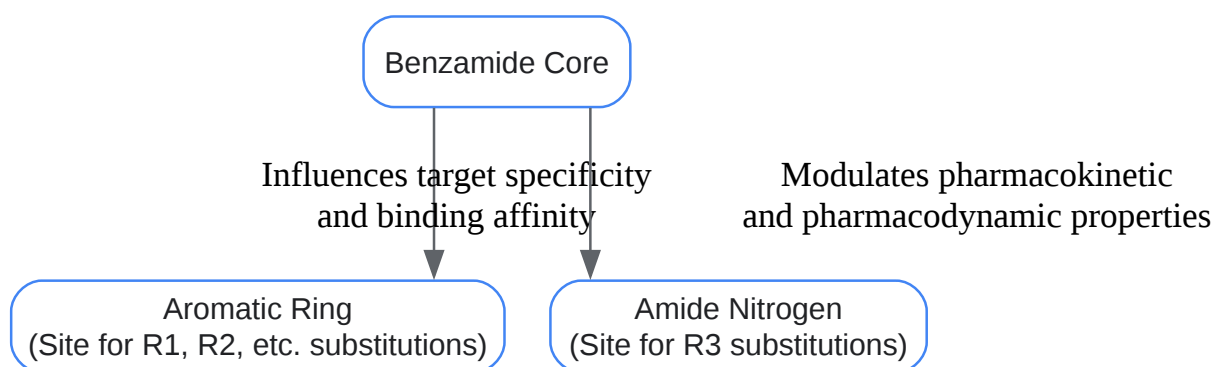
## Pharmacological Context of Benzamide Derivatives

Benzamide derivatives are a well-established class of compounds in medicinal chemistry with a wide range of biological activities.<sup>[13]</sup><sup>[14]</sup> They are known to interact with various biological targets, leading to applications as:

- Antimicrobial agents<sup>[14]</sup>
- Analgesics<sup>[15]</sup>
- Anti-inflammatory agents<sup>[13]</sup>

- Anticancer agents[13]
- Prokinetic agents (acting on serotonin receptors)[16]
- Enzyme inhibitors[17]

The biological activity of a specific benzamide derivative is highly dependent on the nature and position of the substituents on the aromatic ring and the amide nitrogen.



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Caption: Generalized structure of benzamides and key sites for modification.

The 2-amino substitution in 2-Amino-N-cyclohexylbenzamide provides a potential site for further chemical modification, which could be of interest in the synthesis of novel compounds for research purposes. However, given the potential for opioid activity based on the core structure, any such research should be conducted with a clear understanding of the potential legal ramifications.

## Conclusion

In conclusion, while 2-Amino-N-cyclohexylbenzamide is not explicitly a controlled substance, its structural relationship to the Schedule I opioid U-47700 creates a substantial legal risk. The shared N-cyclohexylbenzamide scaffold is a known pharmacophore for potent opioid activity. Until pharmacological data is available to definitively demonstrate a lack of opioid-like effects on the central nervous system, this compound could be considered a controlled substance analogue by law enforcement and regulatory agencies.

Researchers, scientists, and drug development professionals are strongly advised to consider the potential for this compound to be treated as a Schedule I substance and to be aware of the significant legal and regulatory consequences that would entail. Any work with this compound should be preceded by a thorough legal and regulatory review.

## References

- Asif, M. (2016). Pharmacological Potential of Benzamide Analogues and their Uses in Medicinal Chemistry.
- Controlled Substance Analogue: Legal Definition Explained. (n.d.). US Legal.
- Synthesis and In-Vitro Antimicrobial Activity of N-Benzamide Derivatives. (2024). Letters in Applied NanoBioScience, 14(1), 33-41.
- Introduction to Controlled Substance Analogues and Generic Definitions. (2025). Chemaxon.
- Drug Scheduling. (n.d.).
- Rannazzisi, J. T. (2013). Statement before the House Committee on Energy and Commerce, Subcommittee on Health.
- Federal Analogue Act. (n.d.). In Wikipedia.
- Molecular Docking Study of Substituted Benzamide Derivatives as Analgesic Candidates. (2025). Pharmaceutical Sciences & Research, 12(2), 123-134.
- Kato, S., et al. (2004). Synthesis and pharmacological properties of benzamide derivatives as selective serotonin 4 receptor agonists. Bioorganic & Medicinal Chemistry, 12(10), 2599-2609.
- Abbasi, M. A., et al. (2014). Synthesis and Pharmacological Activities of N-(3-Hydroxyphenyl) Benzamide and its 3-O-Derivatives. Pakistan Journal of Chemistry, 4(1), 26-30.
- North Carolina General Statutes § 90-89. Schedule I controlled substances. (n.d.).
- 21 CFR 1308.11 -- Schedule I. (n.d.).
- 21 CFR § 1308.11 - Schedule I. (n.d.).
- 21 CFR Part 1308 -- Schedules of Controlled Substances. (n.d.).
- Papsun, D. M., et al. (2020).
- Chemical structure for AH-7921, U-47700 and expected structure for U-49900. (n.d.).
- List of Schedule I controlled substances (U.S.). (n.d.). In Wikipedia.
- Mohr, A. L. A., et al. (2016). The first reported fatality associated with the synthetic opioid 3,4-dichloro-N-[2-(dimethylamino)cyclohexyl]-N-methylbenzamide (U-47700) and implications for forensic analysis. Drug Testing and Analysis, 8(9), 979-985.
- Schedules of Controlled Substances. (n.d.).
- Updated Lists of Scheduled Controlled Substances as of 25 April 2022. (2022). Dangerous Drugs Board.

- Placement of Butonitazene, Flunitazene, and Metodesnitazene Substances in Schedule I. (2024). Federal Register, 89(70), 25494-25500.
- HALT Fentanyl Act Section by Section. (n.d.).
- U-47700. (n.d.). PubChem.
- The first reported fatality associated with the synthetic opioid 3,4-dichloro-N-[2-(dimethylamino)cyclohexyl]-N-methylbenzamide (U-47700) and implications for forensic analysis. (2016). Drug Testing and Analysis, 8(9), 979-985.

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## Sources

- 1. eCFR :: 21 CFR 1308.11 -- Schedule I. [ecfr.gov]
- 2. 21 CFR § 1308.11 - Schedule I. | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- 3. eCFR :: 21 CFR Part 1308 -- Schedules of Controlled Substances [ecfr.gov]
- 4. Drug Scheduling [dea.gov]
- 5. dea.gov [dea.gov]
- 6. Federal Analogue Act - Wikipedia [en.wikipedia.org]
- 7. chemaxon.com [chemaxon.com]
- 8. U-47700 | C16H22Cl2N2O | CID 71719125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. ncleg.net [ncleg.net]
- 10. List of Schedule I controlled substances (U.S.) - Wikipedia [en.wikipedia.org]
- 11. U-47700 and Its Analogs: Non-Fentanyl Synthetic Opioids Impacting the Recreational Drug Market - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. walshmedicalmedia.com [walshmedicalmedia.com]
- 14. One moment, please... [nanobioletters.com]

- [15. Molecular Docking Study of Substituted Benzamide Derivatives as Analgesic Candidates | Borneo Journal of Pharmacy \[journal.umpr.ac.id\]](#)
- [16. Synthesis and pharmacological properties of benzamide derivatives as selective serotonin 4 receptor agonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. chempublishers.com \[chempublishers.com\]](#)
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